

Technical Guide: Safe Handling and Storage of Tri-o-tolyl Borate

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Compound of Interest

Compound Name: Tri-o-tolyl Borate

CAS No.: 2665-12-5

Cat. No.: B1580861

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CAS: 2665-12-5 | Formula: $C_{21}H_{21}BO_3$ | Synonyms: Tris(2-methylphenyl) borate; Boric acid tri-o-cresyl ester

Executive Summary & Chemical Profile

Tri-o-tolyl borate is an organoboron compound frequently employed as a Lewis acid catalyst, a reagent in organic synthesis (specifically coupling reactions), and a specialized stabilizer in polymer chemistry.^[1] While often categorized generically with other borate esters, its specific steric bulk (provided by three ortho-methyl groups) imparts unique stability profiles compared to unhindered analogs like trimethyl borate.

However, this compound presents a distinct "Silent Hazard": Hydrolytic Instability. Upon contact with atmospheric moisture, it degrades into Boric Acid and o-Cresol (2-methylphenol). While the borate itself is moderately toxic, the hydrolysis product (o-cresol) is a potent toxicant and corrosive agent. Therefore, safe handling protocols must be designed not just for the parent compound, but to prevent the generation of its degradation products.

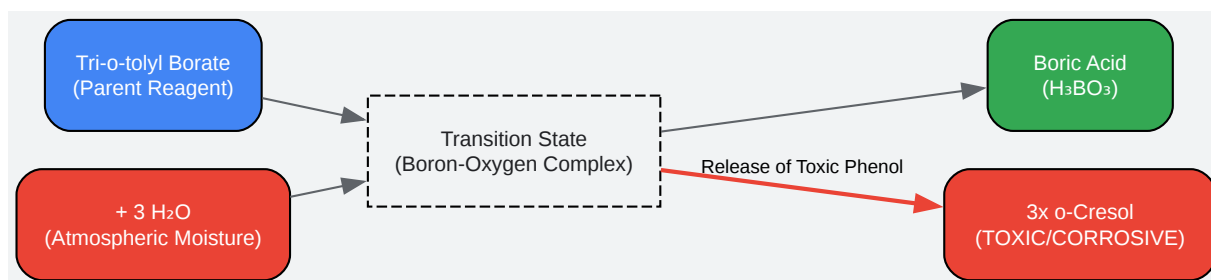
Physicochemical Data Table

Property	Specification	Operational Implication
Physical State	Viscous Liquid / Low-melting Solid	May require warming (gentle) for transfer; handle as a liquid.
Boiling Point	~386°C	Low volatility, but thermal decomposition can release fumes.
Density	1.091 g/cm ³	Denser than water; sinks in aqueous spills.
Solubility	Toluene, DCM, Chloroform	Compatible with standard organic synthesis solvents.
Reactivity	Moisture Sensitive	Hydrolyzes to release corrosive o-Cresol.
Flash Point	~174°C	Combustible, but high flash point reduces immediate fire risk.

Critical Hazard Mechanism: The Hydrolysis Cascade

To handle this compound safely, one must understand the causality of its degradation. Unlike simple solvents, a spill of **Tri-o-tolyl borate** is a dynamic chemical reaction.

The Mechanism: The boron atom acts as a Lewis acid (electron pair acceptor). Water molecules attack the empty p-orbital on the boron, displacing the sterically hindered o-cresol groups.



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Figure 1: Hydrolytic degradation pathway. Note that one mole of borate releases three moles of toxic o-cresol.

Safety Implication: Standard nitrile gloves provide fair protection against the borate ester but poor protection against o-cresol (breakthrough < 15 mins). If hydrolysis occurs on the glove surface, the barrier is compromised.

Storage Protocols: The Inert Barrier System

Trustworthiness in storage relies on maintaining an unbroken chain of inert atmosphere.

Primary Storage Conditions

- Atmosphere: Strictly under Nitrogen (N_2) or Argon (Ar).
- Temperature: Ambient to Cool (< 25°C). TCI recommends < 15°C, which slows hydrolysis kinetics if seals are imperfect.
- Container: Glass bottles with PTFE-lined septa or Schlenk flasks. Do not store in standard polyethylene bottles for long periods, as moisture can permeate plastics over time.

The "Desiccator Defense"

For long-term storage of opened bottles, employ a secondary containment system:

- Place the primary container inside a vacuum desiccator.
- Fill the desiccator with active desiccant (e.g., P_2O_5 or indicating Drierite).
- Purge the desiccator with Argon before sealing. Why? This creates a self-validating buffer. If the desiccant changes color, the outer barrier has failed, warning you before the reagent is compromised.

Operational Handling: Step-by-Step

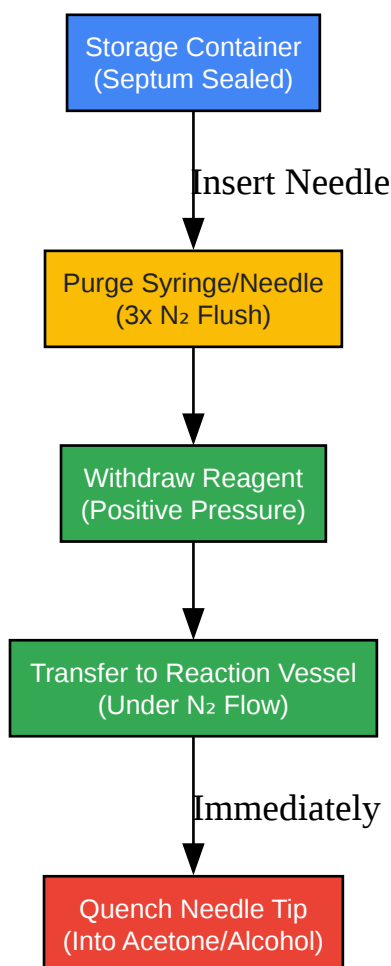
Objective: Transfer reagent without atmospheric contact.

PPE Selection (The "Cresol Contingency")

- Eyes: Chemical Splash Goggles (Face shield recommended for volumes > 100 mL).
- Skin: Double-gloving strategy.
 - Inner Layer: 4-mil Nitrile (Dexterity).
 - Outer Layer: Silver Shield (Laminate) or 8-mil Nitrile (Sacrificial).
 - Rationale: If the outer glove is splashed, strip it immediately. The inner glove protects during the removal process.

Transfer Workflow (Syringe/Cannula)

Do not pour this reagent. Pouring introduces moisture and creates static.



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Figure 2: Inert atmosphere transfer workflow to prevent hydrolysis.

Protocol:

- Equip Reaction Vessel: Ensure the destination flask is flame-dried and under N₂.
- Positive Pressure: Insert a N₂ line (via needle) into the reagent bottle to create positive pressure.
- Syringe Purge: Insert the transfer syringe. Flush with N₂ three times to remove air/moisture from the barrel.
- Draw: Withdraw the required volume. The positive pressure in the bottle will assist the draw, reducing bubble formation.
- Transfer: Inject into the reaction vessel through the septum.
- Needle Quench: Immediately draw acetone or ethanol into the used syringe to dilute residual borate before dismantling.

Emergency Response & Waste Disposal

Spills (The Hydrolysis Hazard)

If **Tri-o-tolyl borate** spills, it will begin to smell like "tar" or "medicinal" (the scent of cresol).

- Evacuate: Clear the immediate area.
- PPE Upgrade: Don Silver Shield/Laminate gloves and a respirator with organic vapor cartridges if ventilation is poor.
- Absorb: Use a dry absorbent (vermiculite or sand). Do not use standard paper towels as the first line of defense, as cresol can soak through them rapidly.
- Neutralize: Wipe the area with a dilute solution of Sodium Carbonate (soda ash) to neutralize the boric acid and convert cresol to its less volatile phenolate salt.

Waste Disposal

- Classification: Hazardous Organic Waste (Toxic).
- Segregation: Do not mix with strong oxidizers (e.g., Nitric acid) or aqueous waste streams.
- Labeling: Clearly label as "Contains **Tri-o-tolyl Borate** and potential o-Cresol."

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 75875, **Tri-o-tolyl borate**. Retrieved from [[Link](#)]
- PureSynth. Material Safety Data Sheet: **Tri-O-Tolyl Borate**. Retrieved from [[Link](#)]
- U.S. Borax. Technical Bulletin: Borate Handling and Storage. (General borate handling principles). Retrieved from [[Link](#)]

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Sources

- 1. CAS 2665-12-5: Tris(2-methylphenyl) borate | CymitQuimica [cymitquimica.com]
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